

An In-depth Technical Guide to Ethyl Cyclopropanecarboxylate

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Compound of Interest

Compound Name: Ethyl cyclopropanecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **ethyl cyclopropanecarboxylate**, a key building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.

Molecular Structure and Identifiers

Ethyl cyclopropanecarboxylate possesses a compact and strained three-membered cyclopropane ring attached to an ethyl ester group. This unique structural motif imparts specific chemical reactivity and conformational rigidity, which are highly desirable in the design of bioactive molecules.

Molecular Formula: $C_6H_{10}O_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Canonical SMILES: CCOC(=O)C1CC1[\[1\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)

InChI: InChI=1S/C6H10O2/c1-2-8-6(7)5-3-4-5/h5H,2-4H2,1H3[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)

InChIKey: LDDOSDVZPSGLFZ-UHFFFAOYSA-N[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#)

Caption: 2D molecular structure of **ethyl cyclopropanecarboxylate**.

Physicochemical Properties

A summary of the key quantitative data for **ethyl cyclopropanecarboxylate** is presented in the table below for easy reference and comparison.

| Property | Value | References |
|------------------|--|--------------------------|
| Molecular Weight | 114.14 g/mol | [1][2][4][6][7][8][9] |
| Appearance | Colorless to light yellow clear liquid | [2][3][4][7] |
| Boiling Point | 129-133 °C | [4][9] |
| Density | 0.96 g/mL at 25 °C | [4][9] |
| Refractive Index | n ₂₀ /D 1.420 | [4][9] |
| Flash Point | 18 °C (64.4 °F) | [2][7][9] |
| Solubility | Immiscible in water; Slightly soluble in Chloroform and Methanol | [3][4] |
| CAS Number | 4606-07-9 | [1][2][3][4][5][6][7][9] |

Experimental Protocols: Synthesis of Ethyl Cyclopropanecarboxylate

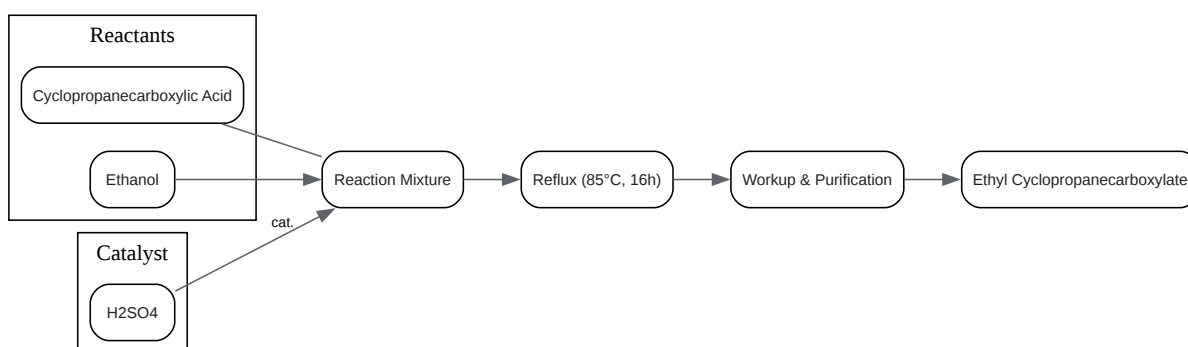
The synthesis of **ethyl cyclopropanecarboxylate** can be achieved through several methods. Below are detailed protocols for two common approaches.

1. Fischer Esterification of Cyclopropanecarboxylic Acid

This method involves the acid-catalyzed esterification of cyclopropanecarboxylic acid with ethanol.

- Materials:
 - Cyclopropanecarboxylic acid (8.6 g)
 - Ethanol (23 mL)

- Concentrated sulfuric acid (2 drops)
- Procedure:
 - To a 10-mL, three-necked flask equipped with a condenser, a magnetic stir bar, and a thermometer, charge the cyclopropanecarboxylic acid and ethanol.[1]
 - Add the concentrated sulfuric acid to the mixture.[1]
 - Heat the mixture to reflux (approximately 85 °C) and maintain for 16 hours.[1]
 - Monitor the reaction progress by gas chromatography (GC) to confirm the consumption of the starting material.[1]
 - Upon completion, the product can be isolated and purified by distillation.[3] A 98% yield of **ethyl cyclopropanecarboxylate** can be obtained through this method.[1][3]



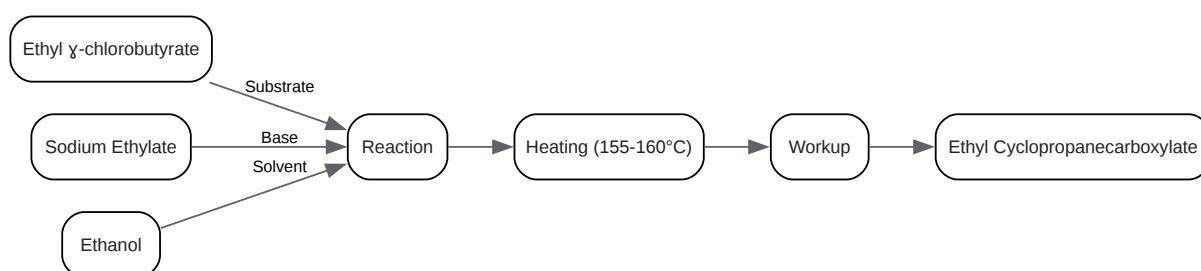
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Caption: Fischer esterification workflow for **ethyl cyclopropanecarboxylate**.

2. Cyclization of Ethyl γ -chlorobutyrate

This alternative synthesis involves the intramolecular cyclization of an ethyl γ -halobutyrate.

- Materials:
 - Ethyl γ -chlorobutyrate (1.505 kg)
 - 18.7% Sodium ethylate solution in ethanol (4 kg)
- Procedure:
 - The reaction is carried out in a pressure vessel (autoclave).[6]
 - The sodium ethylate solution is charged into the autoclave.[6]
 - The ethyl γ -chlorobutyrate is then added.[6]
 - The autoclave is heated to a temperature between 140 and 200 °C, with a preferred range of 155 to 160 °C.[6]
 - The reaction proceeds via an intramolecular nucleophilic substitution to form the cyclopropane ring.
 - After the reaction is complete, the mixture is worked up to isolate the **ethyl cyclopropanecarboxylate**. This method can yield up to 91.2% of the desired product.[6]



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Caption: Cyclization workflow for **ethyl cyclopropanecarboxylate** synthesis.

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